

ZT-1a Technical Support Center: Investigating Potential Off-Target Effects

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Compound of Interest

Compound Name: ZT-1a

Cat. No.: B15614080

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This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the potential off-target effects of the SPAK inhibitor, **ZT-1a**. The following troubleshooting guides and frequently asked questions (FAQs) are designed to address specific issues that may arise during experimentation.

Frequently Asked Questions (FAQs)

Q1: What is the known selectivity of **ZT-1a**?

A1: **ZT-1a** is a potent and selective, non-ATP-competitive inhibitor of STE20/SPS1-related proline-alanine-rich kinase (SPAK). In a kinase profiling study against a panel of 140 recombinant kinases, **ZT-1a** demonstrated high selectivity. At a concentration of 1 μ M, 98% of the tested kinases were not inhibited by more than 70%.^[1]

Q2: Have any specific off-target kinases been identified for **ZT-1a**?

A2: The primary off-target kinase identified in the aforementioned screening was Glycogen Synthase Kinase 3 Beta (GSK-3 β). In vitro, **ZT-1a** at 1 μ M inhibited GSK-3 β activity by 60 $\pm$ 6%. However, this inhibitory effect was not observed in cellular models or in vivo. Specifically,

ZT-1a at a concentration of 3 μ M did not inhibit the phosphorylation of GSK-3 β at Ser9 in either HEK-293 cells or in the brains of mice subjected to ischemic stroke.[1]

Q3: What is the mechanism of action of **ZT-1a** on SPAK?

A3: **ZT-1a** inhibits SPAK kinase in a non-ATP-competitive manner.[1] Its IC50 values remain relatively unchanged with varying ATP concentrations.[1] **ZT-1a** functions by disrupting the interaction between SPAK and its upstream activating kinase, WNK, but it does not affect the interaction between SPAK and MO25 α . This disruption leads to a reduction in the phosphorylation of SPAK's downstream targets, the cation-Cl⁻ cotransporters (CCCs), such as NKCC1 and KCCs.[1]

Q4: Is there any available data from formal safety pharmacology studies for **ZT-1a**?

A4: Based on publicly available information, dedicated safety pharmacology studies for **ZT-1a**, such as those assessing cardiovascular, respiratory, and central nervous system functions according to ICH guidelines, have not been reported. The majority of the available in vivo data comes from preclinical efficacy studies in models of neurological diseases like stroke and hydrocephalus.[1][2][3]

Q5: What are the known on-target effects of **ZT-1a** in preclinical models?

A5: **ZT-1a** has been shown to be a potent modulator of SPAK-dependent CCC phosphorylation.[1] In preclinical models of stroke and hydrocephalus, systemic or intracerebroventricular administration of **ZT-1a** has been demonstrated to reduce cerebral edema, decrease infarct size, and improve neurological outcomes.[1][4][5] It achieves these effects by inhibiting NKCC1 and stimulating KCCs through the reduction of their SPAK-dependent phosphorylation.[1][6]

Data Summary

Table 1: Kinase Selectivity Profile of **ZT-1a**

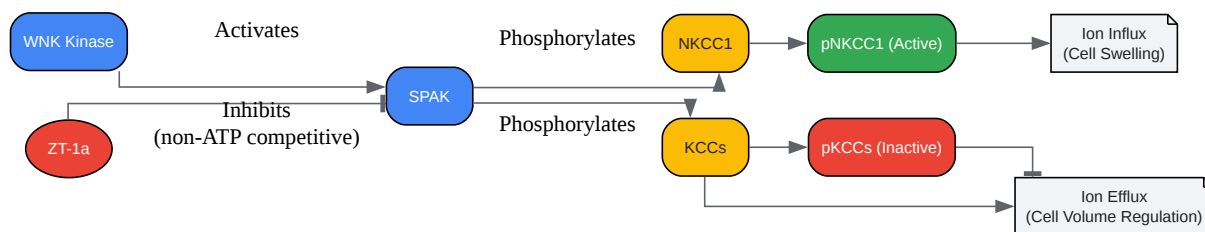
Parameter	Value	Reference
Kinase Panel Size	140 recombinant kinases	[1]
Concentration for Screening	1 μ M	[1]
Kinases with <70% Inhibition	98% of the panel	[1]
Identified Off-Target Kinase	GSK-3 β	[1]
In Vitro Inhibition of GSK-3 β (at 1 μ M)	60 $\pm$ 6%	[1]

Table 2: On-Target Cellular Activity of **ZT-1a**

Target/Process	Effect	Concentration	Cell Type	Reference
NKCC1 Phosphorylation (p-Thr203/207/212)	72 $\pm$ 5.2% inhibition	1 μ M	HEK-293	[1]
KCC Phosphorylation (sites 1/2)	65-77% inhibition	3 μ M	HEK-293	[1]
SPAK Phosphorylation (Ser373)	70 $\pm$ 3.8% inhibition	~3–10 μ M	HEK-293	[1]

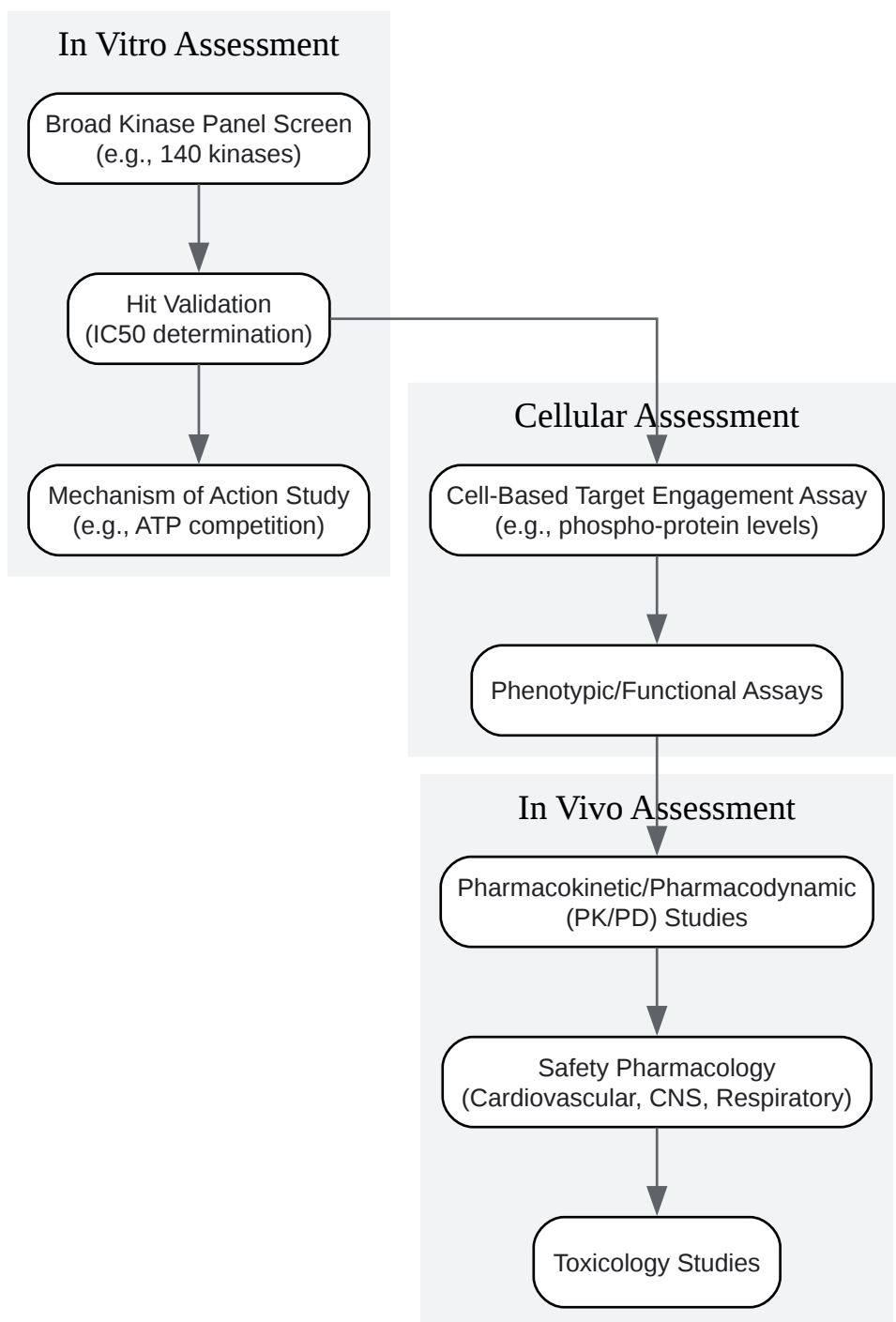
Signaling Pathways and Experimental Workflow

Below are diagrams illustrating the known signaling pathway of **ZT-1a** and a general workflow for assessing off-target effects.



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Caption: On-target signaling pathway of **ZT-1a**.



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Caption: Experimental workflow for off-target assessment.

Troubleshooting Guide

Observed Issue	Potential Cause	Recommended Action
Unexpected Phenotype in Cells/Tissues	1. Off-target effects: Although ZT-1a is highly selective, off-target inhibition (e.g., of GSK-3 β) could be context-dependent. 2. On-target effects in a novel context: The SPAK/CCC pathway has diverse physiological roles that may not be fully characterized in your specific experimental system.	1. Validate on-target engagement: Confirm that ZT-1a is inhibiting SPAK phosphorylation and modulating downstream CCC phosphorylation in your system. 2. Investigate GSK-3 β pathway: If your system is sensitive to GSK-3 β modulation, assess key downstream targets of this kinase. 3. Use a structurally distinct SPAK inhibitor: Compare the effects of ZT-1a with another SPAK inhibitor that has a different chemical scaffold to see if the phenotype is consistent.
Variability in Experimental Results	1. Compound solubility and stability: ZT-1a may have limited solubility in aqueous solutions. 2. Cellular uptake and metabolism: The effective intracellular concentration of ZT-1a may vary between cell types or experimental conditions. 3. Experimental conditions: The activity of the SPAK pathway can be influenced by osmotic stress and ion concentrations.	1. Ensure proper solubilization: Prepare fresh stock solutions in an appropriate solvent (e.g., DMSO) and ensure complete dissolution before diluting into your experimental medium. 2. Optimize concentration and incubation time: Perform dose-response and time-course experiments to determine the optimal experimental parameters for your system. 3. Standardize experimental conditions: Maintain consistent ion concentrations and osmolarity in your buffers and

Discrepancy Between In Vitro and Cellular/In Vivo Data	media unless these are experimental variables. 1. Cell permeability and efflux: ZT-1a may be subject to active transport out of cells, leading to lower intracellular concentrations than expected. 2. Plasma protein binding: In vivo, ZT-1a may bind to plasma proteins, reducing its free concentration. 3. Metabolism: ZT-1a may be metabolized to inactive or less active forms in vivo. 4. Redundancy or compensatory mechanisms: Cellular or in vivo systems may have redundant pathways that compensate for the inhibition of a single target.	1. Review pharmacokinetic data: Consider the known pharmacokinetic properties of ZT-1a when designing and interpreting in vivo experiments. 2. Measure target engagement in vivo: Whenever possible, assess the phosphorylation status of SPAK and its substrates in your in vivo model to confirm target engagement. 3. Consider the biological context: The observation that in vitro GSK-3β inhibition did not translate to cellular or in vivo effects highlights the importance of validating findings in more complex biological systems.
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Experimental Protocols

1. Kinase Selectivity Profiling (General Protocol)

- Objective: To determine the selectivity of **ZT-1a** against a broad panel of protein kinases.
- Methodology: A standard radioisotopic enzymatic assay (e.g., Dundee profiling) is typically used.
 - Recombinant kinases are incubated with a specific substrate and radiolabeled ATP (e.g., [γ -³³P]ATP) in the presence of **ZT-1a** or a vehicle control (e.g., DMSO).
 - The reaction is allowed to proceed for a defined period at a controlled temperature.

- The reaction is stopped, and the radiolabeled phosphorylated substrate is separated from the unreacted ATP (e.g., via phosphocellulose paper binding).
- The amount of incorporated radioactivity is quantified using a scintillation counter.
- The percentage of kinase activity remaining in the presence of **ZT-1a** is calculated relative to the vehicle control.

2. Cellular Target Engagement Assay (Western Blotting)

- Objective: To confirm that **ZT-1a** inhibits the phosphorylation of SPAK and its downstream targets in a cellular context.
- Methodology:
 - Culture cells (e.g., HEK-293) to an appropriate confluency.
 - Treat the cells with various concentrations of **ZT-1a** or vehicle control for a specified duration. It may be necessary to stimulate the SPAK pathway (e.g., with hypotonic low chloride conditions) to observe robust phosphorylation.
 - Lyse the cells in a buffer containing phosphatase and protease inhibitors.
 - Determine the protein concentration of the lysates.
 - Separate equal amounts of protein by SDS-PAGE and transfer to a membrane (e.g., PVDF or nitrocellulose).
 - Block the membrane and probe with primary antibodies specific for the phosphorylated forms of SPAK (e.g., p-Ser373), NKCC1 (e.g., p-Thr203/207/212), and KCCs, as well as antibodies for the total protein levels of these targets.
 - Incubate with appropriate secondary antibodies conjugated to a detection enzyme (e.g., HRP).
 - Detect the signal using a chemiluminescent substrate and an imaging system.

- Quantify the band intensities and normalize the levels of phosphorylated proteins to the total protein levels.

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